

# A Comprehensive Technical Guide to 2-Ethyl-6-methylpyrazine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Ethyl-6-methylpyrazine**

Cat. No.: **B077461**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Ethyl-6-methylpyrazine** is a heterocyclic aromatic organic compound that belongs to the pyrazine family. It is a notable volatile compound found in a variety of roasted, toasted, and heated foods, contributing a characteristic nutty, roasted potato, and coffee-like aroma.[1][2] Beyond its significant role in flavor chemistry, this compound has garnered interest in other scientific domains, including its function as a semiochemical in insect communication. This technical guide provides an in-depth overview of **2-Ethyl-6-methylpyrazine**, encompassing its chemical identity, physicochemical properties, synthesis and analytical methodologies, and its biological interactions, tailored for a scientific audience.

## Chemical Identity and Synonyms

A clear identification of a chemical compound is fundamental for research and development. **2-Ethyl-6-methylpyrazine** is systematically named under IUPAC nomenclature, and is also known by several other common and trade names.

Identifier	Value
IUPAC Name	2-Ethyl-6-methylpyrazine
CAS Number	13925-03-6
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub>
Molecular Weight	122.17 g/mol <a href="#">[3]</a>
Synonyms	Pyrazine, 2-ethyl-6-methyl-; 2-Methyl-6-ethylpyrazine; 6-Methyl-2-ethylpyrazine <a href="#">[4]</a>

## Physicochemical Properties

Understanding the physicochemical properties of **2-Ethyl-6-methylpyrazine** is crucial for its handling, formulation, and analysis. The following table summarizes its key properties.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	<a href="#">[3]</a>
Odor	Roasted potato, nutty	<a href="#">[1]</a>
Boiling Point	170-171 °C at 760 mmHg	
Flash Point	62.78 °C (145.00 °F)	
Solubility	Soluble in water and organic solvents	<a href="#">[3]</a>
Density	0.967 - 0.980 g/cm <sup>3</sup> at 25 °C	<a href="#">[3]</a>
Refractive Index	1.487 - 1.497 at 20 °C	<a href="#">[3]</a>

## Experimental Protocols

### Synthesis of 2-Ethyl-6-methylpyrazine

The synthesis of alkylpyrazines can be achieved through the condensation of a 1,2-diamine with a 1,2-dicarbonyl compound. A proposed method for the synthesis of **2-Ethyl-6-methylpyrazine** involves the reaction of 1,2-diaminopropane with 2,3-pentanedione.

**Materials:**

- 1,2-Diaminopropane
- 2,3-Pentanedione
- Ethanol (or other suitable solvent)
- Sodium hydroxide (for neutralization)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)
- Silica gel for column chromatography

**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1,2-diaminopropane in ethanol.
- Addition of Dicarbonyl: Slowly add an equimolar amount of 2,3-pentanedione to the solution while stirring. The reaction is typically exothermic.
- Reflux: After the initial reaction subsides, heat the mixture to reflux for 2-4 hours to ensure the completion of the condensation and subsequent oxidation to the pyrazine.
- Work-up: Cool the reaction mixture to room temperature. Neutralize the mixture with a dilute solution of sodium hydroxide.
- Extraction: Extract the aqueous mixture with ethyl acetate. Combine the organic layers.
- Drying and Concentration: Dry the organic extract over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude **2-Ethyl-6-methylpyrazine** by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).

- Characterization: Confirm the identity and purity of the final product using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

## Analytical Methodology: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the identification and quantification of volatile compounds like **2-Ethyl-6-methylpyrazine** in various matrices, such as food samples.

Instrumentation:

- Gas Chromatograph (GC) with a mass selective detector (MSD)
- Capillary column suitable for volatile compound analysis (e.g., DB-WAX or equivalent polar column)<sup>[5]</sup>

Sample Preparation (for a food matrix):

- Homogenization: Homogenize the solid food sample.
- Extraction: Use a suitable extraction method such as headspace solid-phase microextraction (HS-SPME) or solvent extraction. For SPME, expose a fiber coated with a suitable stationary phase (e.g., PDMS/DVB) to the headspace of the heated sample. For solvent extraction, use a non-polar solvent like dichloromethane or a mixture of solvents.
- Desorption/Injection: For SPME, thermally desorb the analytes from the fiber in the GC injector. For solvent extracts, inject a small volume of the extract into the GC.

GC-MS Conditions:

- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program: Start at a low temperature (e.g., 40 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 240 °C) at a controlled rate (e.g., 5-10 °C/min).  
<sup>[5]</sup>

- MSD Transfer Line Temperature: 280 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: Scan from m/z 35 to 350

#### Data Analysis:

- Identify **2-Ethyl-6-methylpyrazine** by comparing its retention time and mass spectrum with that of a pure standard.
- Quantify the compound using a calibration curve prepared from standards of known concentrations.

## Formation and Biological Interaction Pathways

### Maillard Reaction Pathway

**2-Ethyl-6-methylpyrazine** is a well-known product of the Maillard reaction, a complex series of chemical reactions between amino acids and reducing sugars that occurs upon heating. This reaction is responsible for the desirable color and flavor of many cooked foods.

Caption: Formation of **2-Ethyl-6-methylpyrazine** via the Maillard Reaction.

### Olfactory Receptor Interaction

Pyrazines, including **2-Ethyl-6-methylpyrazine**, can act as semiochemicals, eliciting behavioral responses in insects and other animals through interaction with specific olfactory receptors (ORs). The binding of the pyrazine to an OR initiates a signaling cascade that leads to a behavioral response.



[Click to download full resolution via product page](#)

Caption: Olfactory signaling cascade initiated by **2-Ethyl-6-methylpyrazine**.

## Conclusion

**2-Ethyl-6-methylpyrazine** is a multifaceted molecule with significant implications in food science and chemical ecology. This guide has provided a detailed overview of its chemical properties, established methodologies for its synthesis and analysis, and illustrated its formation and biological interaction pathways. For researchers and professionals in drug development, a thorough understanding of such small molecules is essential, as they can serve as scaffolds for new therapeutic agents or as tools to probe biological systems. The provided experimental protocols and pathway diagrams offer a solid foundation for further investigation into the properties and applications of **2-Ethyl-6-methylpyrazine**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-ethyl-6-methyl pyrazine, 13925-03-6 [thegoodsentscompany.com]
- 2. Decoding the Different Aroma-Active Compounds in Soy Sauce for Cold Dishes via a Multiple Sensory Evaluation and Instrumental Analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 2-Ethyl-6-methylpyrazine | C7H10N2 | CID 26332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Pyrazine, 2-ethyl-6-methyl- [webbook.nist.gov]
- 5. HPLC Separation of 2-Ethyl-5(6)-methylpyrazine and Its Electroantennogram and Alarm Activities on Fire Ants (*Solenopsis invicta* Buren) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Ethyl-6-methylpyrazine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077461#synonyms-and-cas-number-for-2-ethyl-6-methylpyrazine>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)